

Efficacy of Herbicides Derived from Methyl 2-(aminosulfonyl)benzoate: A Comparative Guide

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Compound of Interest

Compound Name: Methyl 2-(aminosulfonyl)benzoate

Cat. No.: B1209806

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of herbicides derived from **Methyl 2-(aminosulfonyl)benzoate**, primarily belonging to the sulfonylurea class. These herbicides are potent inhibitors of the enzyme acetolactate synthase (ALS), a critical component in the biosynthesis of branched-chain amino acids in plants. This guide synthesizes experimental data to compare the performance of these herbicides against various weed species and outlines the methodologies used in these assessments.

Comparative Efficacy of Sulfonylurea Herbicides

The efficacy of sulfonylurea herbicides can vary depending on the specific active ingredient, application rate, weed species, and environmental conditions. The following tables summarize quantitative data from various studies, providing a comparative overview of their performance.

Table 1: Comparative Efficacy of Selected Sulfonylurea Herbicides on Various Weed Species

| Herbicide | Weed Species | Application Rate (g a.i./ha) | Weed Control (%) | Reference |
|--|--|------------------------------|-------------------------------|-----------|
| Metsulfuron-methyl | Chenopodium album (Common Lambsquarters) | 4 | 95-98 | |
| Amaranthus retroflexus (Redroot Pigweed) | 4 | 91 | | |
| Cirsium arvense (Canada Thistle) | 4 | 68-71 | | |
| Broadleaf Weeds (general) | 8 | 87.9 | | |
| Chlorsulfuron | Kochia scoparia (Kochia) | 40 | >98 (on susceptible biotypes) | |
| Striga spp. | 40 | >98 | | |
| Broadleaf Weeds (general) | 240+48 (with dicamba) | Not specified | | |
| Nicosulfuron | Sorghum halepense (Johnsongrass) | 30-60 | High | |
| Elymus repens (Quackgrass) | 30-60 | High | | |
| Annual Grass Weeds | 30-60 | High | | |
| Broadleaf Weeds (general) | 20-100 | Not specified | | |

Note: Efficacy can be influenced by factors such as weed growth stage, weather conditions, and the presence of herbicide-resistant biotypes.

Table 2: Comparison of ALS-Inhibiting Herbicide Classes

| Herbicide Class | Key Characteristics | Advantages | Disadvantages |
|--------------------------|---|---|--|
| Sulfonylureas (SU) | High efficacy at low use rates, broad-spectrum control of broadleaf weeds. | Low application rates reduce environmental load. | High potential for weed resistance development. |
| Imidazolinones (IMI) | Broad-spectrum control of annual and perennial grasses and broadleaf weeds. | Effective on a wide range of weeds. | Can have soil persistence, affecting subsequent crops. |
| Triazolopyrimidines (TP) | Similar mode of action to sulfonylureas, effective on broadleaf weeds. | Alternative to sulfonylureas for resistance management. | Cross-resistance with other ALS inhibitors is common. |

Experimental Protocols

The data presented in this guide are derived from standardized experimental protocols designed to assess herbicide efficacy. Below are detailed methodologies for key experiments.

Whole-Plant Greenhouse Bioassay

This method is used to determine the dose-response of a specific weed species to a herbicide under controlled conditions.

1. Plant Preparation:

- Seeds of the target weed species are sown in pots containing a standardized soil mix.
- Seedlings are thinned to a uniform number per pot (e.g., 3-5 plants) at a specific growth stage (e.g., 2-3 true leaves).
- Plants are grown in a greenhouse with controlled temperature, humidity, and photoperiod.

2. Herbicide Application:

- A stock solution of the herbicide is prepared and serially diluted to create a range of treatment concentrations.
- The herbicide solutions are applied to the plants using a precision cabinet sprayer calibrated to deliver a specific volume (e.g., 200 L/ha) at a constant pressure.
- An untreated control group is sprayed with water or a blank formulation.

3. Data Collection and Analysis:

- Visual injury ratings (phytotoxicity) are recorded at set intervals after treatment (e.g., 7, 14, and 21 days) on a scale of 0% (no injury) to 100% (plant death).
- Above-ground biomass (fresh or dry weight) is harvested at the end of the experiment (e.g., 21 days after treatment) and weighed.
- The data are subjected to statistical analysis, typically a non-linear regression, to determine the herbicide dose required to cause 50% growth reduction (GR₅₀) or 50% mortality (LD₅₀).

Field Efficacy Trials

Field trials are conducted to evaluate herbicide performance under real-world agricultural conditions.

1. Experimental Design:

- Trials are typically set up in a randomized complete block design with multiple replications (usually 3-4) to account for field variability.
- Each block contains a set of plots, with each plot receiving a different herbicide treatment.
- An untreated weedy check and a weed-free control are included for comparison.

2. Treatment Application:

- Herbicides are applied at specified rates and timings (e.g., pre-emergence or post-emergence) using a calibrated backpack or tractor-mounted sprayer.

- Application parameters such as spray volume, pressure, and nozzle type are standardized.

3. Data Collection:

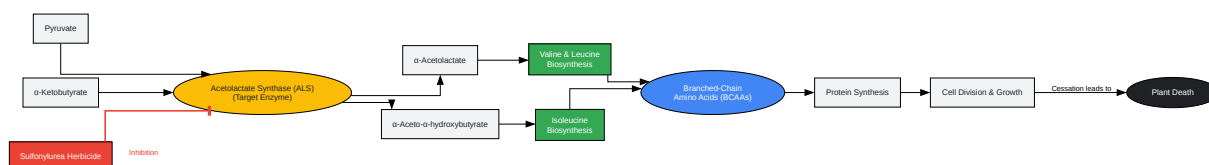
- Weed control is assessed visually as a percentage reduction in weed density and/or biomass compared to the untreated check at various intervals after application.
- Crop injury (phytotoxicity) is also visually rated.
- At the end of the growing season, crop yield is measured from the center of each plot to determine the impact of weed control on productivity.

4. Statistical Analysis:

- Data are analyzed using analysis of variance (ANOVA) to determine if there are significant differences between treatments.
- Mean separation tests (e.g., Tukey's HSD) are used to compare the performance of different herbicide treatments.

Visualizations

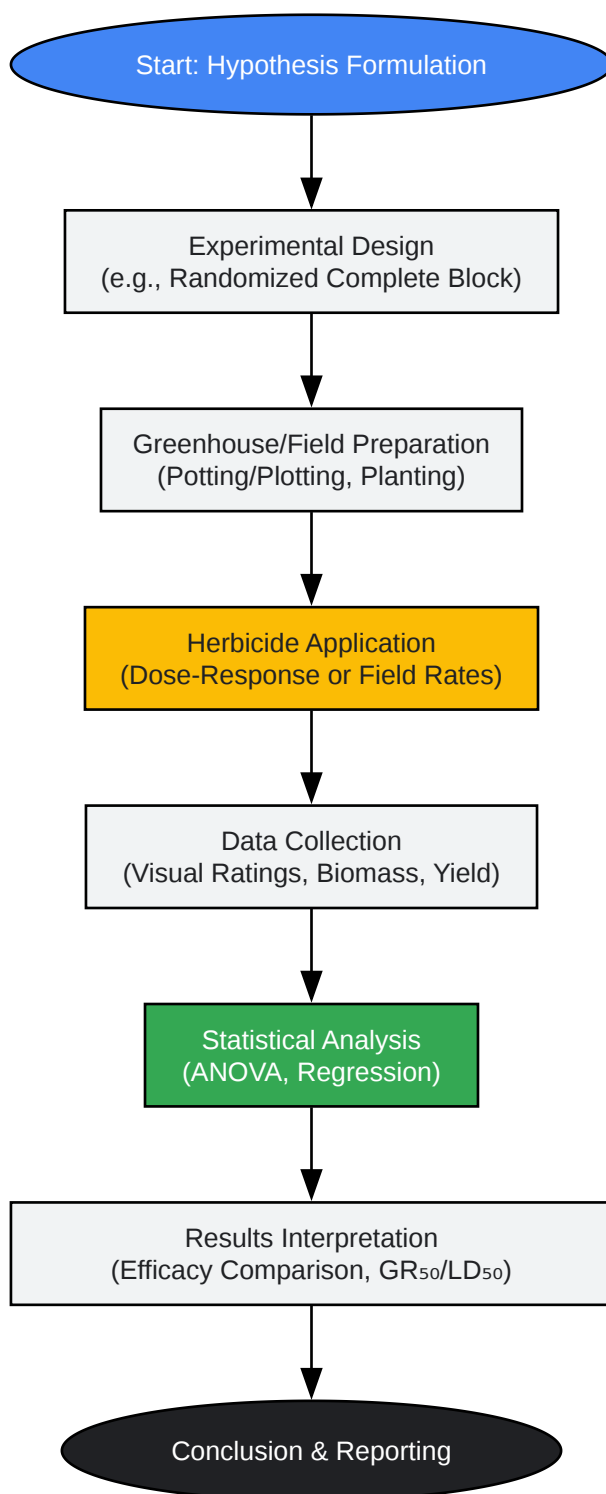
Signaling Pathway of ALS-Inhibiting Herbicides



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Caption: Inhibition of Acetolactate Synthase (ALS) by sulfonylurea herbicides.

Experimental Workflow for Herbicide Efficacy Assessment



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